

# Preventing aFGF (102-111) degradation in culture media

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Compound of Interest

FGF acidic I (102-111) (bovine brain)

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## Technical Support Center: aFGF (102-111) Stability

This guide provides researchers, scientists, and drug development professionals with essential information, troubleshooting advice, and detailed protocols to prevent the degradation of acidic fibroblast growth factor (aFGF) fragment (102-111) in cell culture media. Maintaining the biological activity of this peptide is critical for obtaining reliable and reproducible experimental results.

# Frequently Asked Questions (FAQs) Q1: What is aFGF (102-111) and why is its stability in culture media a concern?

A: aFGF (102-111) is a peptide fragment derived from acidic fibroblast growth factor (aFGF), a potent mitogen that plays a key role in processes like angiogenesis and wound healing.[1][2][3] Like the full-length protein, this fragment is susceptible to various environmental factors in standard cell culture conditions, which can lead to its degradation.[4] This degradation results in a loss of biological activity, leading to inconsistent experimental outcomes, reduced cell proliferation, and inaccurate data.[4] Factors such as temperature, pH, and enzymatic activity can compromise the peptide's integrity.[5][6][7]

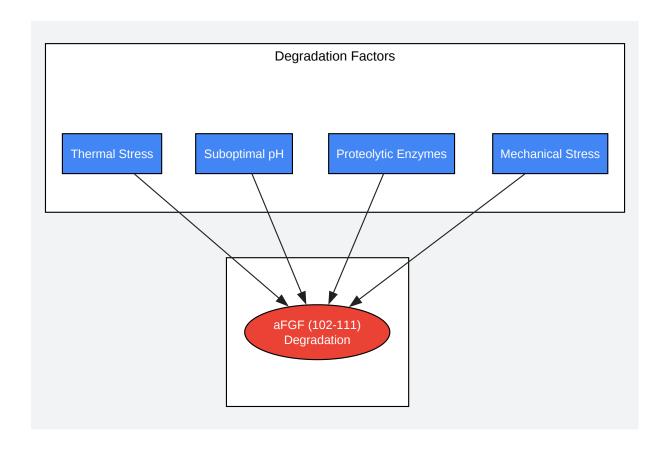


# Q2: What are the primary factors that cause aFGF (102-111) degradation in culture media?

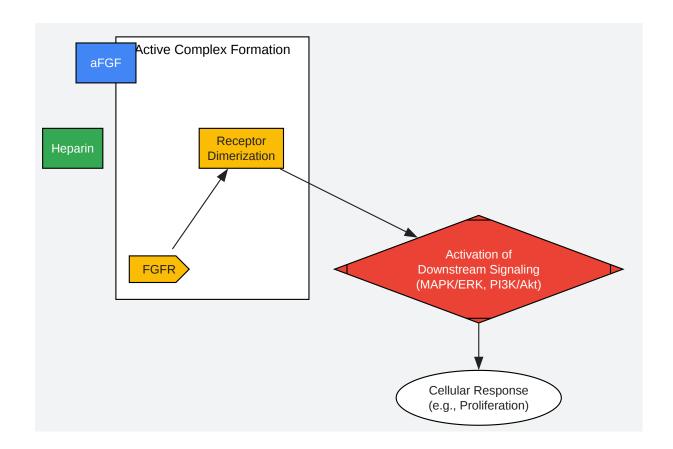
A: The degradation of aFGF and its fragments in culture media is a multifaceted issue. The primary factors include:

- Thermal Stress: FGF proteins are known to have poor thermal stability; elevated temperatures can cause aggregation and precipitation.[5]
- Suboptimal pH: Stability is highly dependent on pH. For the related FGF20, the highest thermal stability is observed near neutral pH, while instability and aggregation are noted at a pH below 5.0.[8] For aFGF, activity can be lost at pH values below 5 and above 8.[7]
- Proteolytic Degradation: Proteases, either present in serum supplements or secreted by the cultured cells themselves, can enzymatically cleave the peptide, rendering it inactive.[1][7]
- Mechanical Stress: Physical forces, such as vigorous shaking or agitation, can induce protein denaturation and aggregation.
- Oxidation: The presence of free thiol groups in the full-length aFGF protein suggests a
  potential susceptibility of its fragments to oxidation, which can alter its conformation and
  function.[10]

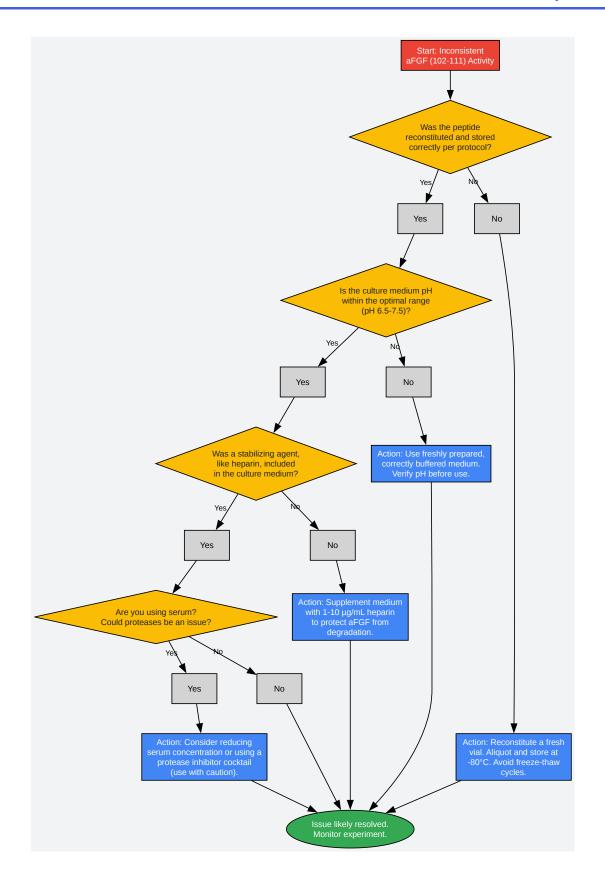












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